

# An In-depth Technical Guide to 2,6-Diisocyanatotoluene (CAS: 91-08-7)

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## Compound of Interest

Compound Name: 2,6-Diisocyanatotoluene

Cat. No.: B1215174

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This technical guide provides a comprehensive overview of **2,6-Diisocyanatotoluene** (2,6-TDI), an aromatic isocyanate with significant industrial applications. This document consolidates essential data on its physicochemical properties, toxicological profile, reactivity, and safe handling protocols, tailored for a scientific audience.

## Physicochemical Properties

**2,6-Diisocyanatotoluene** is a colorless to pale-yellow solid or liquid with a pungent odor.<sup>[1]</sup> It is one of the two commercially important isomers of toluene diisocyanate, the other being 2,4-TDI.<sup>[2]</sup> It is often found in mixtures with 2,4-TDI.<sup>[2][3]</sup>

| Property          | Value                                                                                | Reference |
|-------------------|--------------------------------------------------------------------------------------|-----------|
| Molecular Formula | C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>                          | [4][5]    |
| Molecular Weight  | 174.16 g/mol                                                                         | [4]       |
| Appearance        | Colorless to pale-yellow solid or liquid                                             | [1]       |
| Odor              | Pungent, sharp, acrid                                                                | [1][4][6] |
| Boiling Point     | 129-133 °C at 18 mmHg                                                                | [4]       |
| Melting Point     | 18.3 °C                                                                              | [4]       |
| Density           | 1.22 - 1.23 g/cm <sup>3</sup> at 20-25 °C                                            | [4][7][8] |
| Vapor Pressure    | 0.0119 hPa at 20 °C                                                                  | [4]       |
| Flash Point       | 127 °C (260.6 °F)                                                                    | [8]       |
| Solubility        | Decomposes in water. Soluble in acetone, benzene, ethanol, methanol, isopropanol.[4] |           |

## Industrial Applications

2,6-TDI is a crucial chemical intermediate, primarily used in the production of polyurethanes. Its applications extend to:

- **Flexible Polyurethane Foams:** A primary component in the manufacturing of foams used in furniture, bedding, and automotive seating.[5][9]
- **Coatings, Adhesives, and Elastomers:** Used in the formulation of durable coatings, high-performance adhesives, and flexible elastomers.[5]
- **Sealants and Binders:** Employed in various sealant and binder applications.[10]

The reactivity of its two isocyanate groups allows for the formation of polymer chains, creating the versatile polyurethane materials.[2]

## Toxicology and Safety

2,6-TDI is classified as a hazardous substance with significant health risks upon exposure.<sup>[5]</sup>  
<sup>[11]</sup> It is fatal if inhaled and is a potent respiratory sensitizer.<sup>[8]</sup><sup>[11]</sup><sup>[12]</sup>

## Summary of Hazards

| Hazard Type               | Description                                                                                                                                                                               | Reference |
|---------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Acute Inhalation Toxicity | Fatal if inhaled. Causes severe respiratory tract irritation, chest tightness, coughing, and shortness of breath.[3][11][12][13]                                                          |           |
| Skin Corrosion/Irritation | Causes skin irritation. May lead to an allergic skin reaction (sensitization), rash, and discoloration.[3][11][12][13]                                                                    |           |
| Eye Damage/Irritation     | Causes serious eye irritation with symptoms including reddening, tearing, stinging, and swelling. May cause temporary corneal injury.[12][13]                                             |           |
| Respiratory Sensitization | May cause allergy or asthma-like symptoms or breathing difficulties if inhaled.[11][12][13]                                                                                               |           |
| Carcinogenicity           | Suspected of causing cancer. Classified as Group 2B ("possibly carcinogenic to humans") by IARC and A3 ("Confirmed animal carcinogen with unknown relevance to humans") by ACGIH.[13][14] |           |
| Aquatic Toxicity          | Harmful to aquatic life with long-lasting effects.[11][12]                                                                                                                                |           |

## Occupational Exposure Limits

| Organization   | Limit                                | Value                                        |
|----------------|--------------------------------------|----------------------------------------------|
| ACGIH TLV-TWA  | Time-Weighted Average (8-hr)         | 0.001 ppm (Inhalable fraction and vapor)[13] |
| ACGIH TLV-STEL | Short-Term Exposure Limit            | 0.005 ppm (Inhalable fraction and vapor)[13] |
| OSHA PEL       | Permissible Exposure Limit (Ceiling) | 0.02 ppm[3]                                  |

## Reactivity and Stability

- **Reactivity:** 2,6-TDI is highly reactive. The isocyanate (-NCO) functional groups react exothermically with compounds containing active hydrogen, such as water, alcohols, amines, acids, and bases.[2][15]
- **Reaction with Water:** Reacts with water to form unstable carbamic acid, which decomposes to form an amine and carbon dioxide (CO<sub>2</sub>). This CO<sub>2</sub> evolution can cause a dangerous pressure buildup in sealed containers.[3][15]
- **Hazardous Polymerization:** May occur at elevated temperatures (above 160 °C) or in the presence of catalysts, bases, or moisture.[3]
- **Conditions to Avoid:** High temperatures, moisture, and contact with incompatible materials.[3][8]
- **Hazardous Decomposition Products:** Thermal decomposition can produce highly toxic fumes, including oxides of carbon and nitrogen, and hydrogen cyanide.[12]

## Experimental Protocols

Strict adherence to safety protocols is mandatory when handling 2,6-TDI.

## Safe Handling and Storage Protocol

- **Engineering Controls:** Work exclusively in a well-ventilated area, preferably within a certified laboratory fume hood.[11] Atmospheric concentrations must be kept below established

exposure limits.[3]

- Personal Protective Equipment (PPE):
  - Respiratory Protection: In case of inadequate ventilation or for emergency operations, wear a MSHA/NIOSH-approved self-contained breathing apparatus (SCBA) or an air-supplied respirator.[3][13]
  - Eye/Face Protection: Wear ANSI-approved chemical safety goggles and a face shield.[3][13]
  - Skin Protection: Wear permeation-resistant gloves (e.g., butyl rubber), an impervious lab coat, and closed-toe shoes.[3][13]
- Handling:
  - Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[11][13]
  - Avoid all contact with skin, eyes, and clothing. Do not breathe vapors or mists.[11]
  - Use only non-sparking tools and keep away from heat, sparks, and open flames.[3]
- Storage:
  - Store in a cool, dry, well-ventilated, and secured area.[11][12]
  - Keep containers tightly closed to protect from moisture.[12] The formation of CO<sub>2</sub> from moisture contamination can lead to a dangerous buildup of pressure.[12]
  - Store away from incompatible materials such as acids, bases, alcohols, and amines.[12]

## Emergency First Aid Protocol

- Inhalation: Immediately move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention.[3][15]

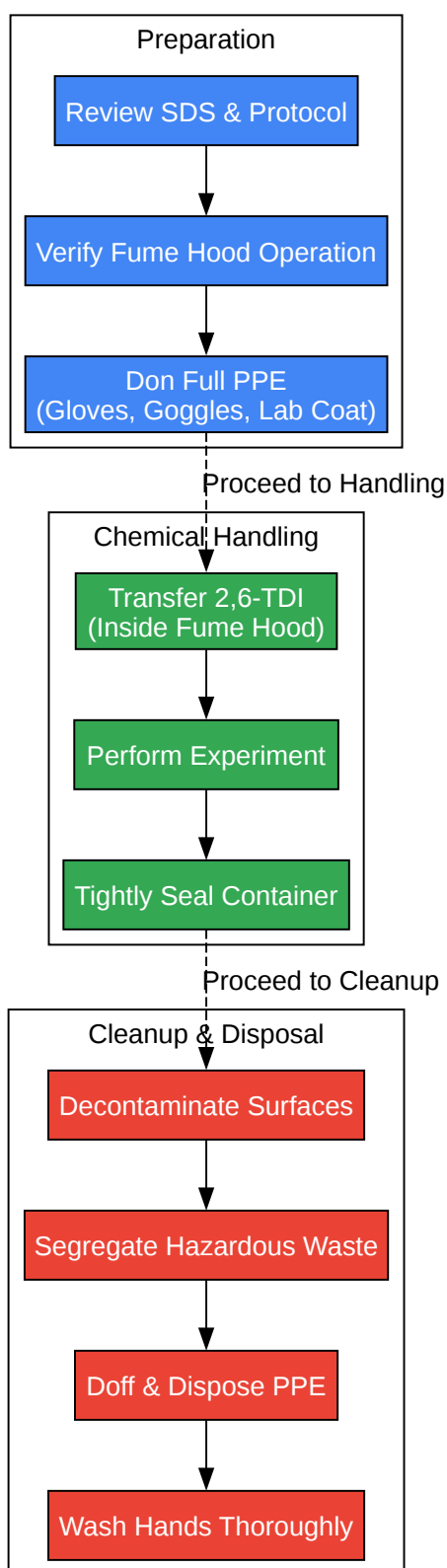
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and warm water for at least 15 minutes. If the material is sticky, use a waterless cleaner first. Seek medical attention if irritation or a rash occurs.[3][13]
- Eye Contact: Immediately flush eyes with large amounts of lukewarm water for at least 15-20 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[12][13]
- Ingestion: Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water. Seek immediate medical attention.[13]

## Disposal Protocol

Dispose of contents and containers in accordance with all federal, state, and local environmental regulations.[11] Waste must be handled as hazardous. Consult with a licensed professional waste disposal service. Do not allow the chemical to enter drains or waterways.  
[11]

## Visualized Workflows and Pathways

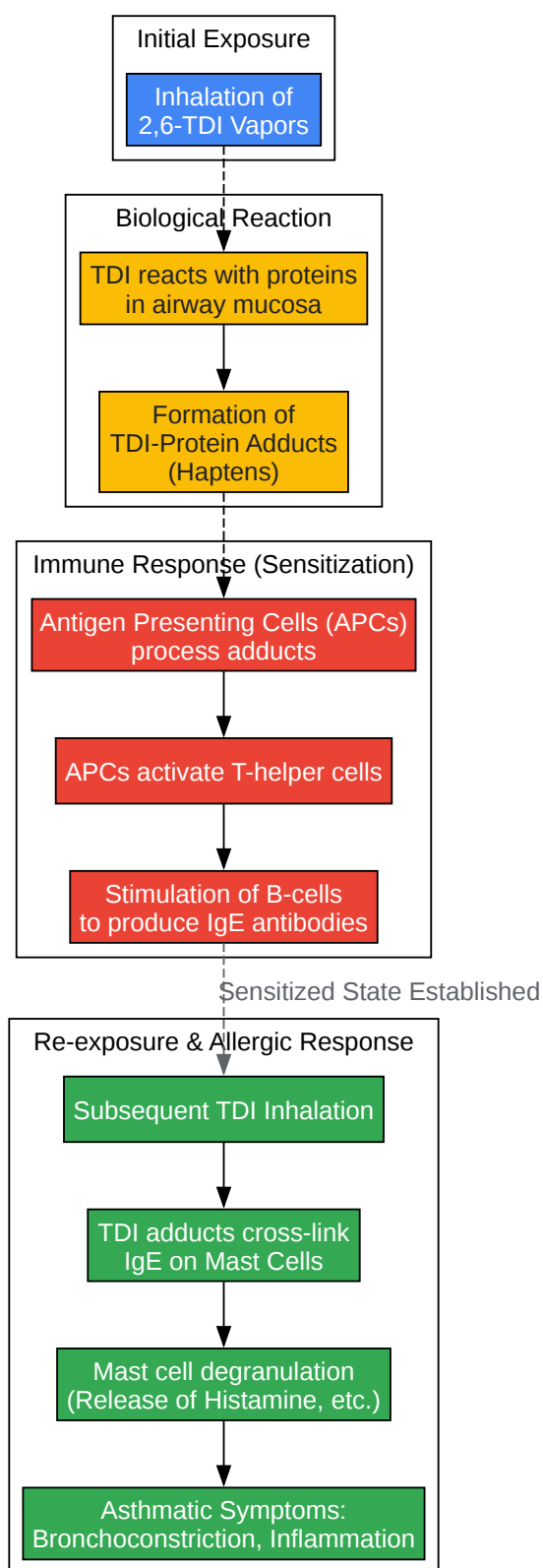
### Safe Handling Workflow



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Caption: A generalized workflow for the safe handling of **2,6-Diisocyanatotoluene** in a laboratory setting.

## Isocyanate-Induced Respiratory Sensitization Pathway



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Caption: A simplified pathway illustrating how 2,6-TDI can lead to occupational asthma.

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## References

- 1. 2,6-TOLUENE-DIISOCYANATE (TDI) | Occupational Safety and Health Administration [osha.gov]
- 2. Toluene diisocyanate - Wikipedia [en.wikipedia.org]
- 3. avitatrade.com [avitatrade.com]
- 4. scent.vn [scent.vn]
- 5. CAS 91-08-7: Toluene 2,6-diisocyanate | CymitQuimica [cymitquimica.com]
- 6. Toluene-2,6-diisocyanate - Hazardous Agents | Haz-Map [haz-map.com]
- 7. cpachem.com [cpachem.com]
- 8. Tolyene-2,6-diisocyanate | 91-08-7 | TCI AMERICA [tcichemicals.com]
- 9. Toluene Diisocyanates (2,4 and 2, 6) - OEHHA [oehha.ca.gov]
- 10. epa.gov [epa.gov]
- 11. carlroth.com [carlroth.com]
- 12. hcc.hanwha.co.kr [hcc.hanwha.co.kr]
- 13. solutions.covestro.com [solutions.covestro.com]
- 14. Toluene Diisocyanates (IARC Summary & Evaluation, Volume 71, 1999) [inchem.org]
- 15. TOLUENE-2,6-DIISOCYANATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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